Commercial Availability and Technical Guide for Tenuazonic Acid-$^{13}C_{10}$

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Tenuazonic acid-13C10*
Cat. No.:	*B12364266*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of Tenuazonic acid-$^{13}C_{10}$, a stable isotope-labeled internal standard crucial for accurate quantification in mass spectrometry-based analyses. The guide details its physicochemical properties, commercial sources, and provides exemplary experimental protocols for its application. Furthermore, it elucidates the key biological pathways associated with Tenuazonic acid.

Commercial Availability and Product Specifications

Tenuazonic acid-$^{13}C_{10}$ is commercially available as a certified reference material, primarily intended for use as an internal standard in analytical methodologies such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

One known supplier is Fianovis, which offers U-[$^{13}C_{10}$]-Tenuazonic Acid in various formats.[1][2] While a specific CAS number for the $^{13}C_{10}$ labeled variant is not readily available, the CAS number for the unlabeled Tenuazonic acid is 610-88-8.[3][4][5]

Table 1: Commercial Product Specifications for U-[$^{13}C_{10}$]-Tenuazonic Acid

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Parameter	Specification	Source
Product Name	U-[$^{13}C_{10}$]-Tenuazonic Acid	Fianovis[1]
Labeling	Uniformly ^{13}C labeled ($^{13}C_{10}$)	Fianovis[1]
Concentration	10 µg/mL	Fianovis[1]
Solvent	Methanol	Fianovis[1]
Application	LC-MS/MS internal standard	Fianovis[1]
Certification	Certified with uncertainty	Fianovis[6]
Available Volumes	0.5 mL, 1.2 mL, 5 mL, 10 mL	Fianovis
Molecular Formula	$^{13}C_{10}H_{15}NO_3$	Fianovis[1]
Molecular Weight	~207.16 g/mol (calculated)	Fianovis[1]
Storage	Refer to Certificate of Analysis	-
Purity	Refer to Certificate of Analysis	-
Isotopic Enrichment	Refer to Certificate of Analysis	-

Note: Specific details regarding purity, isotopic enrichment, and storage conditions are typically provided in the Certificate of Analysis which should be requested from the supplier.

Experimental Protocols

The primary application of Tenuazonic acid-$^{13}C_{10}$ is as an internal standard for the quantification of Tenuazonic acid in various matrices, including food, feed, and biological samples. The following is a representative experimental protocol for LC-MS/MS analysis.

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method

The QuEChERS method is a widely used sample preparation technique for the analysis of contaminants in food and agricultural products.[7][8]

- Homogenization: Homogenize 5-15 g of the sample (e.g., tomato paste, cereal flour).

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- Extraction:
  - Place the homogenized sample into a 50 mL centrifuge tube.
  - Add an appropriate volume of the U-[$^{13}C_{10}$]-Tenuazonic Acid internal standard solution.
  - Add 10 mL of acidified water (e.g., with 1% acetic acid).
  - Add 10 mL of acetonitrile.
  - Add a salt mixture (e.g., 4 g $MgSO_4$, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
  - Shake vigorously for 1 minute.
  - Centrifuge at ≥ 4000 x g for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Take a 1 mL aliquot of the upper acetonitrile layer.
  - Transfer it to a d-SPE tube containing a cleanup sorbent (e.g., 150 mg $MgSO_4$, 50 mg primary secondary amine (PSA), 50 mg C18).
  - Vortex for 30 seconds.
  - Centrifuge at ≥ 4000 x g for 5 minutes.
- Final Preparation:
  - Transfer the supernatant to a clean vial.
  - Evaporate to dryness under a gentle stream of nitrogen.
  - Reconstitute in a suitable volume of the initial mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

- Chromatographic Separation:

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- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm particle size) is commonly used.
- Mobile Phase: A gradient elution with water and methanol or acetonitrile, both containing a modifier such as formic acid or ammonium formate, is typical. An alkaline mobile phase (e.g., pH 8.3) has also been shown to improve peak shape for Tenuazonic acid.[9]
- Flow Rate: 0.2-0.4 mL/min.
- Column Temperature: 30-40 °C.

- Mass Spectrometric Detection:
  - Ionization Mode: Electrospray ionization (ESI) in either positive or negative mode.
  - Acquisition Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions: Specific precursor-to-product ion transitions for both native Tenuazonic acid and Tenuazonic acid-$^{13}C_{10}$ need to be optimized on the specific instrument. For example, for a related labeled compound, [$^{13}C_6$,^{15}N]-Tenuazonic acid, a transition of m/z 383 → 306 was used.[10]

Signaling Pathways and Mechanisms of Action

Tenuazonic acid exhibits several biological activities, primarily acting as an inhibitor of protein synthesis and photosynthesis.

Biosynthesis of Tenuazonic Acid

Tenuazonic acid is a mycotoxin produced by various fungi, notably of the Alternaria species. Its biosynthesis involves a unique hybrid enzyme, a non-ribosomal peptide synthetase-polyketide synthase (NRPS-PKS).[11][12] The process starts with the condensation of L-isoleucine and acetoacetyl-CoA.[11]

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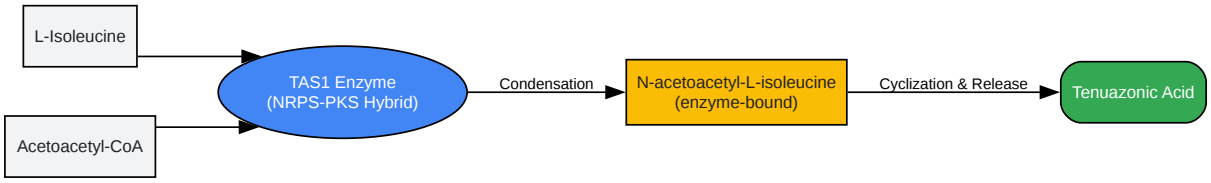

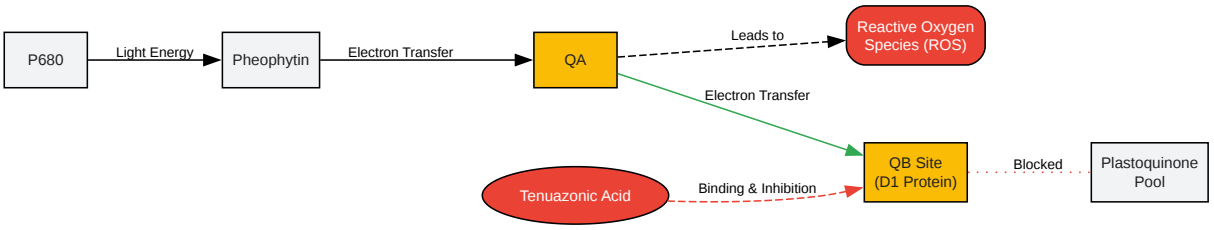

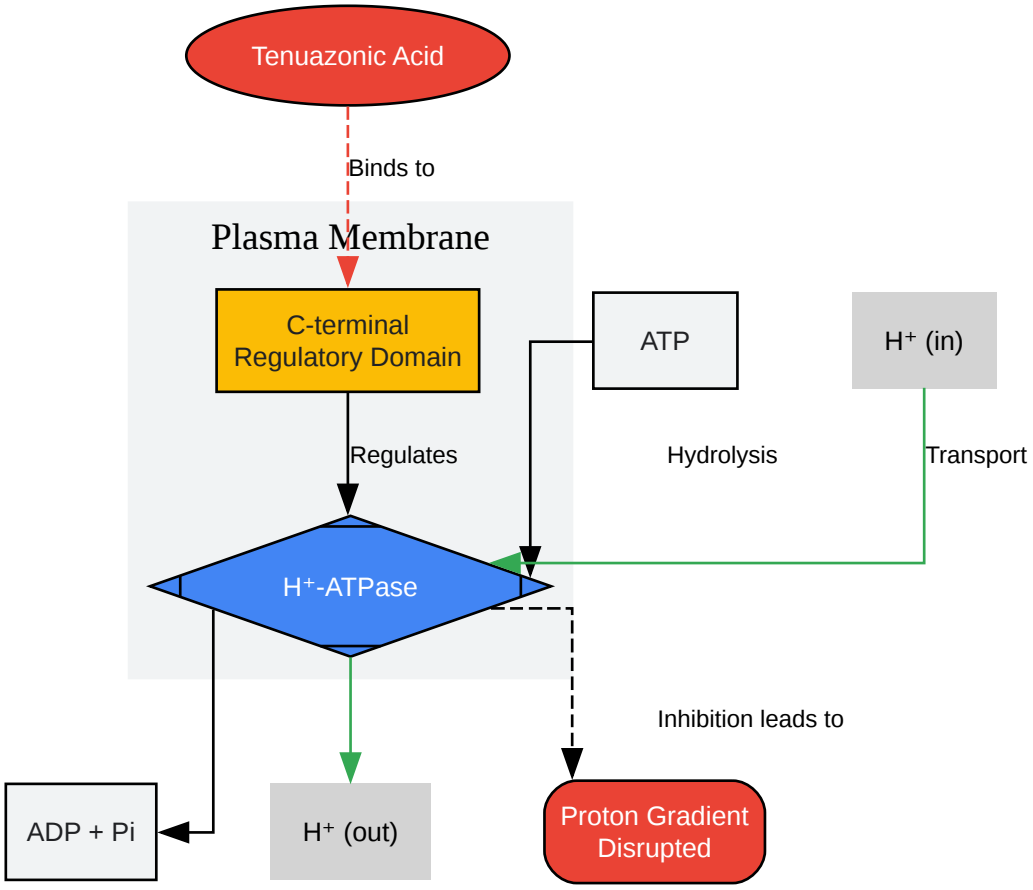

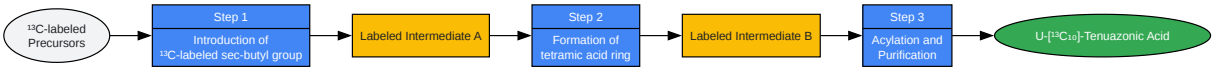

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